

Application Notes and Protocols for Bimokalner Transtympanic Injection

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Compound of Interest

Compound Name: *Bimokalner*
CAS No.: *2243284-19-5*
Cat. No.: *B15588733*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bimokalner, also known as ACOU085, is an investigational small molecule drug candidate under development for the prevention of cisplatin-induced hearing loss.[1][2] It functions as a potent and selective activator of the Kv7.4 (KCNQ4) voltage-gated potassium channel, which is crucial for the function of cochlear outer hair cells (OHCs).[2][3] Cisplatin, a widely used and effective chemotherapeutic agent, is known to cause severe and irreversible ototoxicity by damaging these sensory cells in the inner ear.[2][4] **Bimokalner** is formulated as a proprietary slow-release gel for administration via transtympanic injection, aiming to provide localized and sustained otoprotection.[2][3]

Currently, **Bimokalner** is undergoing a Phase 2a clinical trial, the PROHEAR study, which is a randomized, double-blind, placebo-controlled, multicenter trial with a split-body design.[2][5][6] In this study, patients with testicular cancer receiving high-dose cisplatin chemotherapy are administered **Bimokalner** in one ear and a placebo in the contralateral ear.[4][5]

Data Presentation

Clinical Trial Overview: PROHEAR Study

Parameter	Description
Drug Candidate	Bimokalner (ACOU085)
Mechanism of Action	Kv7.4 (KCNQ4) potassium channel activator[2] [3]
Indication	Prevention of cisplatin-induced hearing loss[1] [2]
Formulation	Proprietary slow-release, thermo-reversible hydrogel[1]
Route of Administration	Transtympanic injection[1]
Clinical Trial Phase	Phase 2a (PROHEAR Study)[2]
Study Design	Randomized, double-blind, placebo-controlled, split-body[2][4][5]
Patient Population	Male adult patients (18-45 years) with testicular cancer scheduled for cisplatin treatment (cumulative dose ≥ 300 mg/m ²)[7]
Treatment Regimen	3 transtympanic injections per ear, corresponding to 3 chemotherapy cycles[1][8]
Primary Outcome	Difference in hearing threshold of ≥ 10 dB between the Bimokalner-treated and placebo-treated ear in at least two frequencies, as measured by Pure Tone Audiometry (PTA)[1]
Secondary Outcomes	Evaluation of safety and tolerability, Distortion Product Otoacoustic Emissions (DPOAE)[1]

Preclinical Data

Preclinical studies in guinea pig models of cisplatin-induced ototoxicity have demonstrated that **Bimokalner** has the potential to significantly reduce hearing loss and preserve outer hair cells

from ototoxic damage.[\[2\]](#)[\[3\]](#)

Experimental Protocols

General Protocol for Transtympanic Injection of a Thermo-reversible Gel

This protocol is a generalized procedure based on common practices for transtympanic injections of hydrogel formulations and may not reflect the exact proprietary protocol for ACOU085.

Materials:

- **Bimokalner** (ACOU085) slow-release gel formulation (stored according to manufacturer's instructions)
- Placebo gel formulation (for control)
- Topical anesthetic (e.g., 4% lidocaine solution or EMLA cream)
- Sterile cotton balls or gel foam
- Otoscope
- Microsurgical instruments for otology
- Syringe with a fine-gauge needle (e.g., 25-27 gauge spinal needle)
- Sterile drapes and gloves

Procedure:

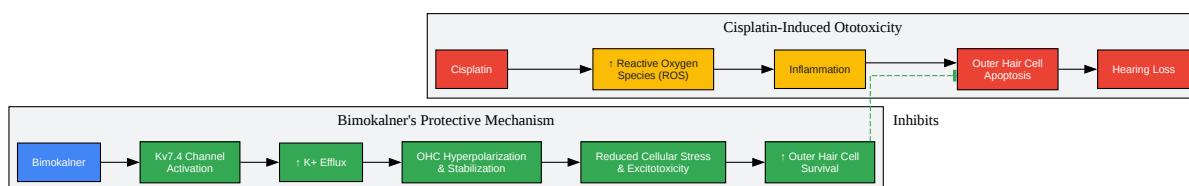
- Patient Preparation:
 - Obtain informed consent from the patient.
 - Position the patient in a supine or semi-reclined position with the head tilted to the contralateral side to allow for a clear view of the tympanic membrane of the ear to be

injected.[9]

- Anesthesia:
 - Apply a topical anesthetic to the tympanic membrane. This can be done by placing a cotton ball or gel foam soaked in 4% lidocaine solution onto the anterosuperior quadrant of the eardrum for approximately 10-15 minutes.[9]
- Visualization:
 - Using an otoscope or an operating microscope, visualize the tympanic membrane.
- Injection:
 - Draw the required volume of the **Bimokalner** gel formulation into a sterile syringe fitted with a fine-gauge needle. The exact volume is not publicly disclosed for the ACOU085 formulation, but a typical volume for such injections is around 0.5 ml.[9]
 - Carefully advance the needle through the ear canal to the tympanic membrane.
 - Puncture the tympanic membrane in the anterosuperior or posteroinferior quadrant and slowly inject the gel into the middle ear space, aiming for the round window niche.[1][9]
 - The thermo-reversible nature of the gel means it is in a liquid state at storage temperature and transitions to a gel at body temperature, allowing it to remain in the middle ear.[1]
- Post-Injection:
 - Keep the patient in the same position for 20-30 minutes to allow the gel to set and to maximize contact with the round window membrane.[9]
 - Instruct the patient to avoid swallowing, yawning, or talking during this period to prevent the gel from being cleared through the Eustachian tube.
 - The procedure is repeated for the contralateral ear with the placebo gel in the context of the split-body trial design.

Mandatory Visualizations

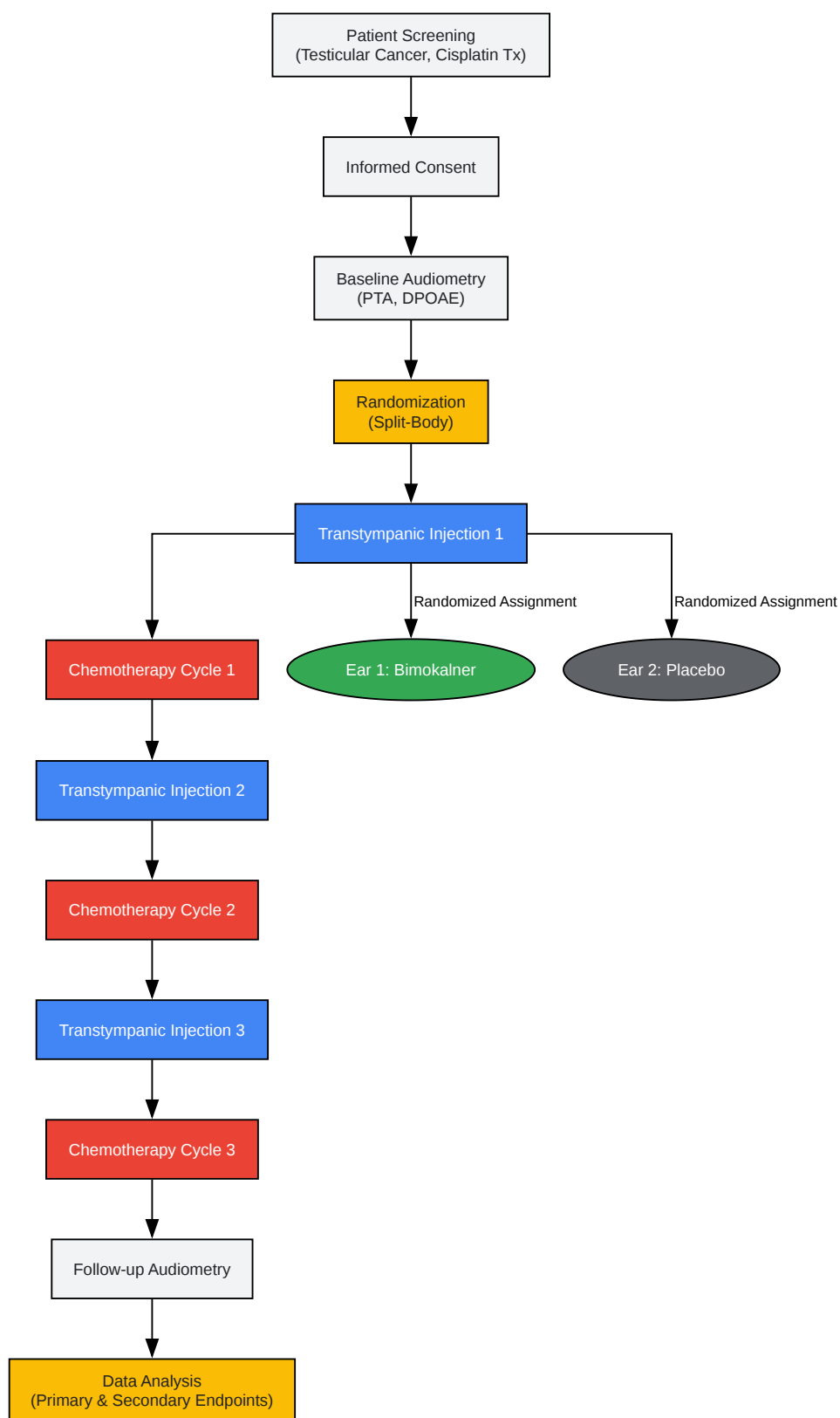
Signaling Pathway of Bimokalner in Otoprotection



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Caption: **Bimokalner's** otoprotective signaling pathway against cisplatin ototoxicity.

Experimental Workflow for the PROHEAR Clinical Trial



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Caption: Experimental workflow of the PROHEAR clinical trial.

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